

In-Depth Technical Guide: Safety and Handling of Homovanillic Acid-13C6,18O

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Compound of Interest

Compound Name: Homovanillic acid-13C6,18O

Cat. No.: B15553779

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the safety and handling guidelines for **Homovanillic acid-13C6,18O**, a stable isotope-labeled compound crucial for research in areas such as metabolic studies and as an internal standard for quantitative analysis.^[1] Due to the limited availability of specific safety data for this isotopically labeled version, this guide incorporates information from available Safety Data Sheets (SDS) and data for unlabeled homovanillic acid as a surrogate where necessary.

Hazard Identification and Classification

There is conflicting information regarding the hazards associated with **Homovanillic acid-13C6,18O**. While one supplier's Safety Data Sheet (SDS) classifies it as not a hazardous substance or mixture, another source indicates potential irritant properties.^{[2][3]} This discrepancy underscores the importance of treating the compound with a degree of caution until more definitive data is available.

Conflicting Hazard Information:

- Source 1 (MedChemExpress SDS): Not a hazardous substance or mixture.^[2]

- Source 2 (Cambridge Isotope Laboratories, Inc.): Causes skin irritation, causes serious eye irritation, and may cause respiratory irritation.[3][4]

Given this conflicting information, it is prudent to handle **Homovanillic acid-13C6,18O** as a potentially hazardous substance and adhere to standard laboratory safety protocols.

Physical and Chemical Properties

Detailed physical and chemical property data for **Homovanillic acid-13C6,18O** is not readily available. The following table summarizes the properties of both the labeled compound and its unlabeled counterpart, Homovanillic Acid.

Property	Homovanillic acid-13C6,18O	Homovanillic Acid (Unlabeled)
Molecular Formula	C313C6H10O318O[2]	C9H10O4[5][6]
Molecular Weight	190.13 g/mol [2][3]	182.17 g/mol [5][6]
CAS Number	202468-52-8[2][3]	306-08-1[5]
Appearance	Not specified (likely a solid)	Solid
Melting Point	Not specified	142-145 °C[5]
Boiling Point	Not specified	368.7 ± 27.0 °C at 760 mmHg[5]
Flash Point	Not specified	151.9 ± 17.2 °C[5]
Solubility	Soluble in DMSO.[7]	Soluble to 50 mM in water and to 100 mM in DMSO.
LogP	Not specified	0.47[5]

Stability and Reactivity

Parameter	Information
Reactivity	No data available. [2]
Chemical Stability	Stable under recommended storage conditions. [2]
Possibility of Hazardous Reactions	No data available. [2]
Conditions to Avoid	Direct sunlight and sources of ignition. [2]
Incompatible Materials	Strong acids/alkalis, strong oxidizing/reducing agents. [2]
Hazardous Decomposition Products	Under fire conditions, may decompose and emit toxic fumes. [2]

Handling and Storage

Proper handling and storage are critical to ensure the safety of personnel and the integrity of the compound.

Handling:

- Avoid contact with skin and eyes.[\[2\]](#)
- Avoid inhalation of dust or aerosols.[\[2\]](#)
- Use in a well-ventilated area, preferably in a chemical fume hood.[\[2\]](#)
- Wear appropriate personal protective equipment (PPE), including gloves, lab coat, and safety glasses.

Storage:

- Keep the container tightly sealed.[\[2\]](#)
- Store in a cool, well-ventilated area.[\[2\]](#)
- Protect from direct sunlight and moisture.[\[2\]](#)[\[3\]](#)

- Recommended Storage Temperatures:
 - Neat solid: Store at room temperature.[3][5]
 - In solvent: -80°C for 6 months; -20°C for 1 month.[1][2]

Exposure Controls and Personal Protection

As there are no established occupational exposure limit values for this compound, engineering controls and personal protective equipment are the primary means of minimizing exposure.[2]

Control Parameter	Recommendation
Engineering Controls	Work in a well-ventilated area. A chemical fume hood is recommended. Ensure eyewash stations and safety showers are readily accessible.[2]
Eye/Face Protection	Wear chemical safety goggles.
Skin Protection	Wear protective gloves and a lab coat.
Respiratory Protection	If handling as a powder or generating dust, a NIOSH-approved respirator may be necessary.
Hygiene Measures	Handle in accordance with good industrial hygiene and safety practices. Wash hands before breaks and at the end of the workday.

First Aid Measures

In case of exposure, follow these first aid measures:

Exposure Route	First Aid Procedure
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. Seek medical attention.[2]
Skin Contact	Immediately wash the affected area with plenty of soap and water. Remove contaminated clothing. Seek medical attention if irritation develops.[2]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, lifting lower and upper eyelids occasionally. Remove contact lenses if present and easy to do. Seek medical attention.[2]
Ingestion	Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Seek medical attention.[2]

Fire-Fighting Measures

Aspect	Guideline
Suitable Extinguishing Media	Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[2]
Specific Hazards from the Chemical	May emit toxic fumes under fire conditions.[2]
Special Protective Equipment for Firefighters	Wear self-contained breathing apparatus for firefighting if necessary.[2]

Toxicological Information

No specific toxicological data for **Homovanillic acid-13C6,18O** is available. The available SDS states that it is not a hazardous substance.[2] However, as noted, other sources suggest it may be an irritant.[3][4] It is not classified as a carcinogen by IARC, ACGIH, or NTP.[2]

Experimental Workflows and Logical Relationships

The following diagrams illustrate a general workflow for handling **Homovanillic acid-13C6,18O** and a logical relationship for risk assessment.

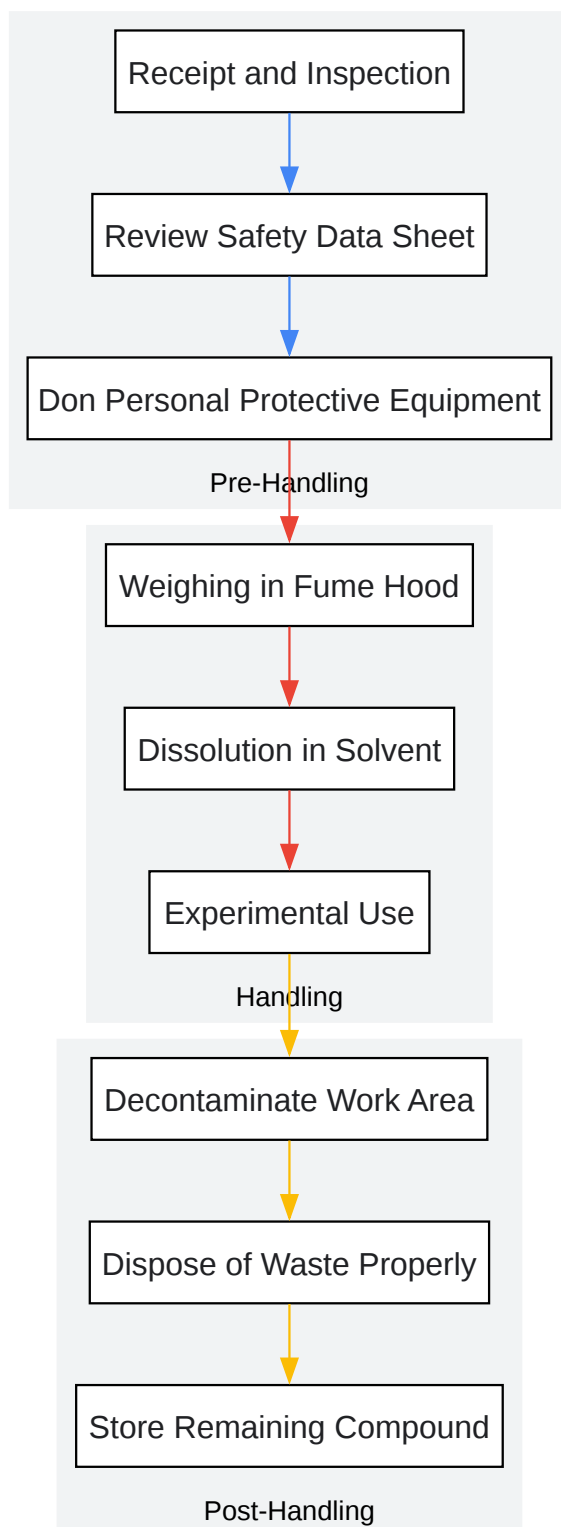


Figure 1: General Handling Workflow for Homovanillic Acid-13C6,18O

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Figure 1: General Handling Workflow

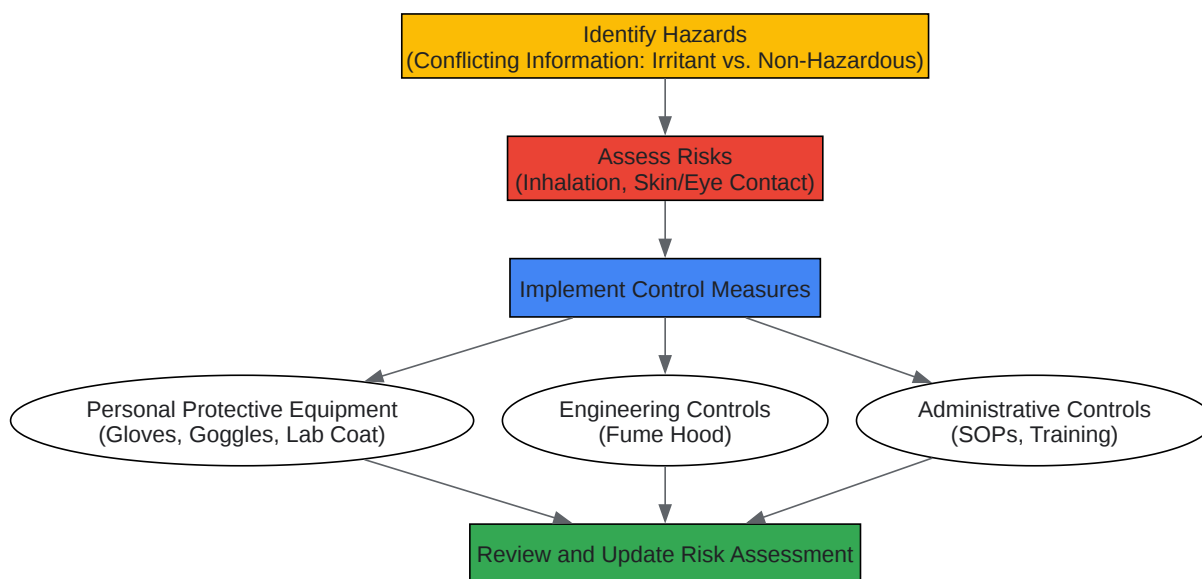


Figure 2: Risk Assessment for Homovanillic Acid-13C6,18O

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Figure 2: Risk Assessment Logic

Conclusion

While **Homovanillic acid-13C6,18O** is a valuable tool in research, the conflicting safety information necessitates a cautious approach to its handling. By adhering to the guidelines outlined in this document, researchers can minimize potential risks and ensure a safe laboratory environment. It is imperative to always consult the most recent Safety Data Sheet provided by the supplier before use and to conduct a thorough risk assessment for any new experimental protocol involving this compound.

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